

Preparing Opromazine Hydrochloride Stock Solutions for Research: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Opromazine hydrochloride

Cat. No.: B1265178

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation, storage, and handling of **Opromazine hydrochloride** stock solutions for research purposes. Opromazine, a phenothiazine derivative, is an antagonist of dopamine receptors (D1 and D2), serotonin receptors (5-HT2A and 5-HT2C), muscarinic receptors (M1-M5), alpha-1-adrenergic receptors, and histamine H1-receptors.[1][2] Its primary use in research is for studying dopaminergic neurotransmission and its effects on psychotic behavior and emesis.[3][4]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Opromazine hydrochloride** is presented in the table below. This information is crucial for accurate stock solution preparation and experimental design.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₂₁ ClN ₂ S	[3]
Molecular Weight	320.88 g/mol	[2][3]
CAS Number	53-60-1	[2][3]
Appearance	Solid	[5]
Solubility (in vitro)	DMSO: ≥ 58 mg/mL (≥ 180.75 mM)[6] Water: 100 mg/mL (311.64 mM) (ultrasonication may be required)[7] PBS: 100 mg/mL (311.64 mM)[8]	[6][7][8]
Storage of Powder	-20°C for up to 3 years	[6]
Storage of Stock Solutions	-80°C for up to 1 year -20°C for up to 1 month	[2][6]

Experimental Protocols

Safety Precautions

Opromazine hydrochloride is considered a hazardous substance.[9] It is harmful if swallowed and may cause skin sensitization.[10][11] Always handle this compound in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.[9][11] Avoid inhalation of dust and direct contact with skin and eyes.[9]

Preparation of a 10 mM Opromazine Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution in Dimethyl Sulfoxide (DMSO).

Materials:

- **Opromazine hydrochloride** powder

- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 320.88 \text{ g/mol} \times 1000 \text{ mg/g} = 3.2088 \text{ mg}$
- Weigh the **Opromazine hydrochloride**:
 - Carefully weigh out approximately 3.21 mg of **Opromazine hydrochloride** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Add the solvent:
 - Add 1 mL of anhydrous DMSO to the tube containing the powder.
- Dissolve the compound:
 - Vortex the solution until the **Opromazine hydrochloride** is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.^{[6][8]}
- Aliquot and store:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.^{[2][8]}

- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[2][6][8]

Preparation of an Aqueous Stock Solution

For experiments where DMSO may be cytotoxic or interfere with the assay, an aqueous stock solution can be prepared. **Opromazine hydrochloride** is soluble in water and PBS.[7][8]

Materials:

- **Opromazine hydrochloride** powder
- Sterile, nuclease-free water or Phosphate-Buffered Saline (PBS), pH 7.4
- Sterile conical tubes
- Ultrasonicator (optional)
- 0.22 µm sterile syringe filter

Procedure:

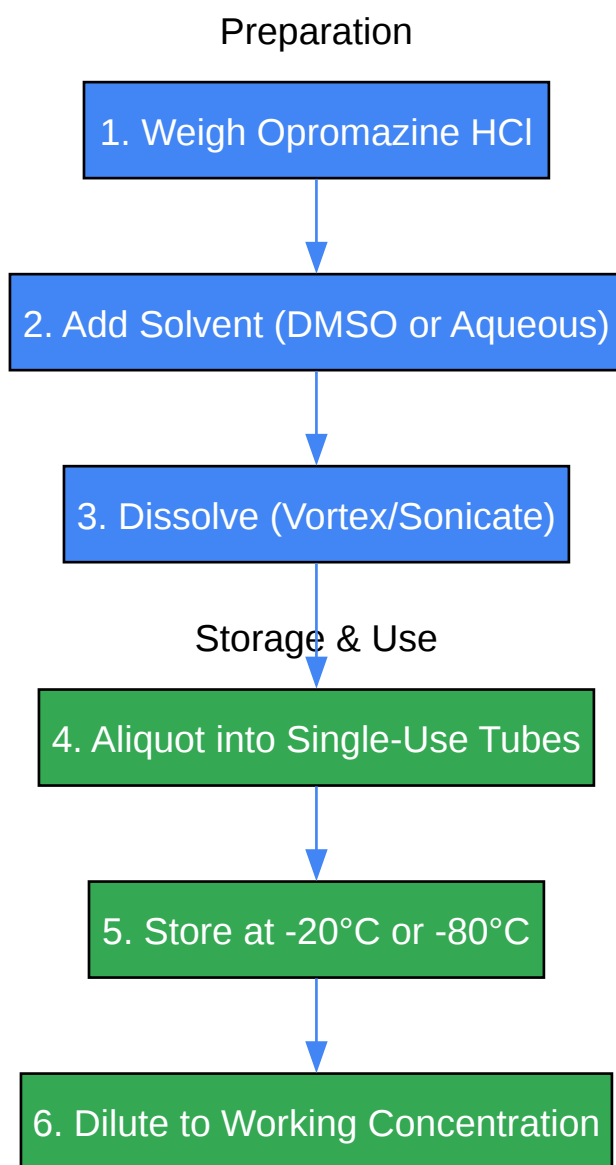
- Weigh the **Opromazine hydrochloride**:
 - Weigh the desired amount of **Opromazine hydrochloride** powder.
- Add the solvent:
 - Add the appropriate volume of sterile water or PBS to achieve the desired concentration.
- Dissolve the compound:
 - Vortex the solution thoroughly. If the compound does not dissolve completely, sonication may be required.[7]
- Sterile filter:
 - For cell culture applications, it is recommended to sterile-filter the aqueous stock solution using a 0.22 µm syringe filter before use.[8]

- Aliquot and store:
 - Aliquot and store as described for the DMSO stock solution. Note that aqueous solutions may have a shorter shelf life than DMSO solutions.

Visualizations

Experimental Workflow for Stock Solution Preparation

Workflow for Opromazine Hydrochloride Stock Solution Preparation

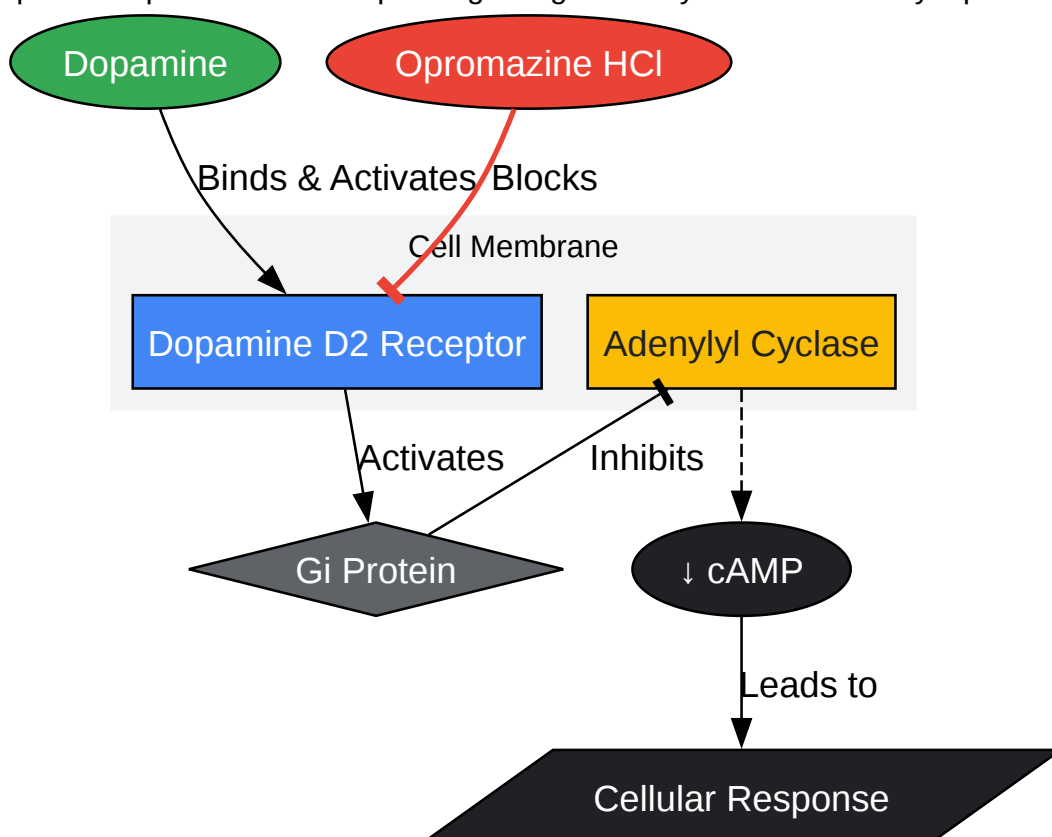


[Click to download full resolution via product page](#)

Caption: Workflow for **Opromazine Hydrochloride** Stock Solution Preparation.

Opromazine Hydrochloride Mechanism of Action: Dopamine Receptor Antagonism

Simplified Dopamine D2 Receptor Signaling Pathway and Inhibition by Opromazine



[Click to download full resolution via product page](#)

Caption: Simplified Dopamine D2 Receptor Signaling and Opromazine Inhibition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Promazine Hydrochloride | C₁₇H₂₁ClN₂S | CID 5887 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. selleckchem.com [selleckchem.com]
- 3. medkoo.com [medkoo.com]
- 4. echemi.com [echemi.com]
- 5. NB-64-29392-1mL | Opromazine hydrochloride [316-07-4] Clinisciences [clinisciences.com]
- 6. Promazine hydrochloride | AChR | Adrenergic Receptor | TargetMol [targetmol.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- 10. sds.edqm.eu [sds.edqm.eu]
- 11. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Preparing Opromazine Hydrochloride Stock Solutions for Research: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265178#how-to-prepare-opromazine-hydrochloride-stock-solutions-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com